

Physical properties of 6-Methoxy-1-tetralone (melting point, boiling point)

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Compound of Interest

Compound Name: 6-Methoxy-1-tetralone

Cat. No.: B092454

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A Technical Guide to the Physical Properties of 6-Methoxy-1-tetralone

This document provides a detailed overview of the key physical properties of **6-Methoxy-1-tetralone** (CAS: 1078-19-9), a crucial reagent in the synthesis of various compounds, including anticancer agents and apoptosis inducers.[1] This guide is intended for researchers, scientists, and professionals in the field of drug development, offering precise data and standardized methodologies for its characterization.

Core Physical Properties

The melting and boiling points are critical physical constants used for the identification and purity assessment of **6-Methoxy-1-tetralone**. [2][3] A pure crystalline compound typically exhibits a sharp melting point over a narrow range (0.5-1.0°C), whereas impurities can cause a depression and broadening of this range. [2][3][4] Similarly, a sharp, well-defined boiling point is an indicator of a substance's purity. [3][5]

The experimentally determined physical properties of **6-Methoxy-1-tetralone** are summarized in the table below.

Physical Property	Value	Notes
Melting Point	77-79 °C	Crystalline solid at room temperature.[1][6][7]
Boiling Point	171 °C	Measured at a reduced pressure of 11 mmHg.[1]
Appearance	Yellow to light brown crystalline powder.[6][8]	
Molecular Formula	C ₁₁ H ₁₂ O ₂	
Molecular Weight	176.21 g/mol	[8]

Experimental Protocols for Property Determination

While specific experimental reports detailing the determination for this exact molecule are not provided, the following sections describe standardized and widely accepted laboratory protocols for measuring the melting and boiling points of organic compounds like **6-Methoxy-1-tetralone**.

This method is the most common technique for determining the melting point of a crystalline solid.[2] It relies on heating a small sample packed into a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[2]
- Glass capillary tubes (sealed at one end)[2][4]
- Calibrated thermometer
- Sample of **6-Methoxy-1-tetralone**

Procedure:

- **Sample Preparation:** A small amount of dry **6-Methoxy-1-tetralone** powder is finely crushed. The open end of a capillary tube is pushed into the powder to load 1-2 mm of the sample.^[4] The tube is then tapped gently to pack the sample tightly at the sealed end.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.^[2]
- **Heating:** The sample is heated rapidly at first to determine an approximate melting temperature. The apparatus is then allowed to cool.
- **Accurate Determination:** For a precise measurement, the sample is heated again, but the rate is slowed to approximately 1-2°C per minute as the temperature approaches the estimated melting point.^[2]
- **Observation and Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has completely melted into a clear liquid.^[4] The melting point is reported as the range from T1 to T2.^{[3][4]}



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Workflow for Melting Point Determination

For determining the boiling point with a small amount of liquid, the micro method using a capillary tube is efficient. Since **6-Methoxy-1-tetralone** is a solid at room temperature, it would first need to be melted to perform this test.

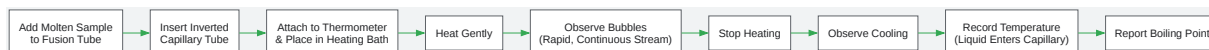
Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Thermometer
- Heating apparatus (e.g., oil bath or Thiele tube)[2]
- Rubber band or wire for attachment

Procedure:

- Sample Preparation: A few milliliters of molten **6-Methoxy-1-tetralone** are placed into a small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[5]
- Apparatus Setup: The test tube assembly is attached to a thermometer. The entire setup is then immersed in a heating bath (e.g., paraffin oil), ensuring the sample is below the oil level. [3]
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Observation: The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted. Heating is then stopped.
- Recording: The liquid will begin to cool and will eventually be drawn back into the capillary tube. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample at the current atmospheric pressure.[5] This is the point where the external pressure equals the vapor pressure of the liquid.[3][5]



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Workflow for Boiling Point Determination (Micro Method)

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